

LC-MS/MS method for quantification of N-(methoxyacetyl)glycine in plasma

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Compound of Interest

Compound Name: *N*-(methoxyacetyl)glycine

CAS No.: 97871-77-7

Cat. No.: B1319851

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Application Note: High-Sensitivity Quantification of **N-(Methoxyacetyl)glycine** (N-MAG) in Plasma via HILIC-MS/MS

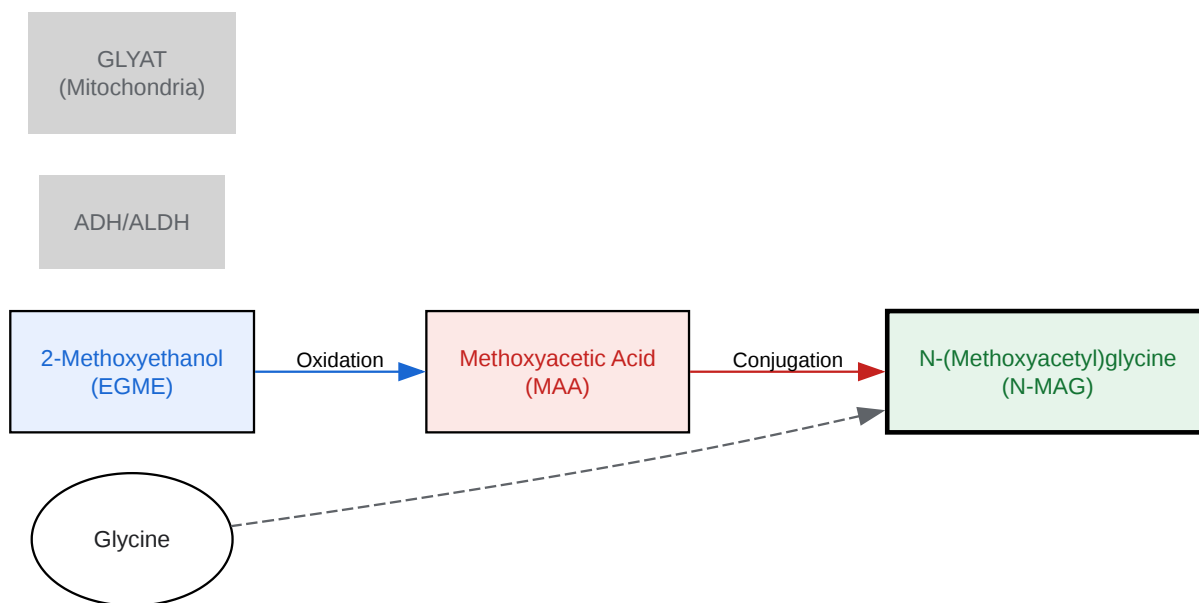
Executive Summary

Objective: To establish a robust, validated LC-MS/MS protocol for the quantification of **N-(methoxyacetyl)glycine** (N-MAG) in human plasma. **Context:** N-MAG is a critical minor metabolite of methoxyacetic acid (MAA), the primary toxic agent derived from the industrial solvent 2-methoxyethanol (EGME). It also serves as a functional biomarker for glycine N-acyltransferase (GLYAT) activity in metabolic profiling. **Challenge:** As a small, highly polar molecule (MW 147.1 Da), N-MAG exhibits poor retention on standard C18 columns and suffers from significant ion suppression in plasma matrices. **Solution:** This method utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with negative electrospray ionization (ESI-) tandem mass spectrometry. The protocol employs a stable isotope-labeled internal standard (IS) and a simplified protein precipitation workflow optimized for polar metabolite recovery.

Scientific Background & Mechanism

Metabolic Pathway

N-MAG is formed via the Phase II conjugation of Methoxyacetic Acid (MAA) with glycine, catalyzed by the mitochondrial enzyme Glycine N-Acyltransferase (GLYAT). This pathway is a detoxification route for short-chain and aromatic organic acids.



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Figure 1: Metabolic formation of N-MAG from the industrial solvent EGME via the glycine conjugation pathway.

Analytical Strategy (HILIC vs. Reverse Phase)

Standard Reverse Phase (RP) chromatography fails for N-MAG because the molecule elutes in the void volume (

) due to its high polarity. Ion-pairing reagents (e.g., tributylamine) can induce retention but suppress MS sensitivity and contaminate the source.

- Selected Mode: HILIC (Amide stationary phase).[1]

- Mechanism: Partitioning between a water-enriched layer on the stationary phase and the acetonitrile-rich mobile phase. This ensures retention of N-MAG away from the salt/phospholipid suppression zone at the solvent front.

Materials & Reagents

Reagent	Grade/Specification	Purpose
N-(Methoxyacetyl)glycine	>98% Purity	Analytical Standard
N-Acetylglycine-d3	>98% Isotopic Purity	Internal Standard (Surrogate)
Acetonitrile (ACN)	LC-MS Grade	Mobile Phase B / Precipitation
Ammonium Acetate	LC-MS Grade	Buffer Source
Ammonium Hydroxide	25% (LC-MS Grade)	pH Adjustment
Water	Milli-Q (18.2 MΩ·cm)	Mobile Phase A
Human Plasma	K2EDTA	Blank Matrix

Note: If **N-(Methoxyacetyl)glycine-d3** is unavailable, N-Acetylglycine-d3 is structurally homologous and serves as an acceptable surrogate IS.

Experimental Protocol

Stock and Working Solutions

- Stock Solution (1 mg/mL): Dissolve 1 mg N-MAG in 1 mL of 50:50 ACN:Water. Store at -20°C.
- Internal Standard (IS) Solution (500 ng/mL): Dilute N-Acetylglycine-d3 stock in 100% ACN.
- Calibration Standards: Prepare serial dilutions in water to cover the range 1.0 – 1000 ng/mL.

Sample Preparation (Protein Precipitation)

Rationale: HILIC requires high organic content in the injection solvent to maintain peak shape. Aqueous SPE eluates would require evaporation/reconstitution. ACN precipitation provides a direct HILIC-compatible supernatant.

- Aliquot: Transfer 50 μ L of plasma into a 1.5 mL centrifuge tube.
- Spike: Add 10 μ L of IS Solution (500 ng/mL). Vortex briefly.
- Precipitate: Add 300 μ L of ice-cold Acetonitrile (LC-MS grade).
 - Ratio 1:6 (Sample:Solvent) ensures complete protein removal.
- Vortex: Mix vigorously for 2 minutes.
- Centrifuge: 14,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 150 μ L of the supernatant to an autosampler vial containing a low-volume insert.
 - Critical Step: Do not disturb the pellet.
- Injection: Inject 2-5 μ L directly onto the LC-MS/MS.

LC-MS/MS Conditions

Liquid Chromatography (HILIC)

- System: UHPLC (e.g., Agilent 1290 / Waters Acquity).
- Column: Waters ACQUITY UPLC BEH Amide (2.1 x 100 mm, 1.7 μ m).
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.[\[2\]](#)
- Mobile Phase A: 10 mM Ammonium Acetate in Water, pH 9.0 (Adjusted with NH₄OH).
 - Why pH 9? High pH promotes the ionization of the carboxylic acid in negative mode and improves peak shape on Amide columns.
- Mobile Phase B: 95:5 Acetonitrile:Water (with 10 mM Ammonium Acetate).

Gradient Profile:

Time (min)	% Mobile Phase B	State
0.0	95	Loading
1.0	95	Isocratic Hold
4.0	50	Elution Gradient
4.1	40	Column Wash
5.0	40	Wash Hold
5.1	95	Re-equilibration

| 8.0 | 95 | End of Run |

Mass Spectrometry (Triple Quadrupole)

- Source: Electrospray Ionization (ESI), Negative Mode.[\[2\]](#)
- Spray Voltage: -2500 V.
- Source Temp: 500°C.
- Curtain Gas: 30 psi.

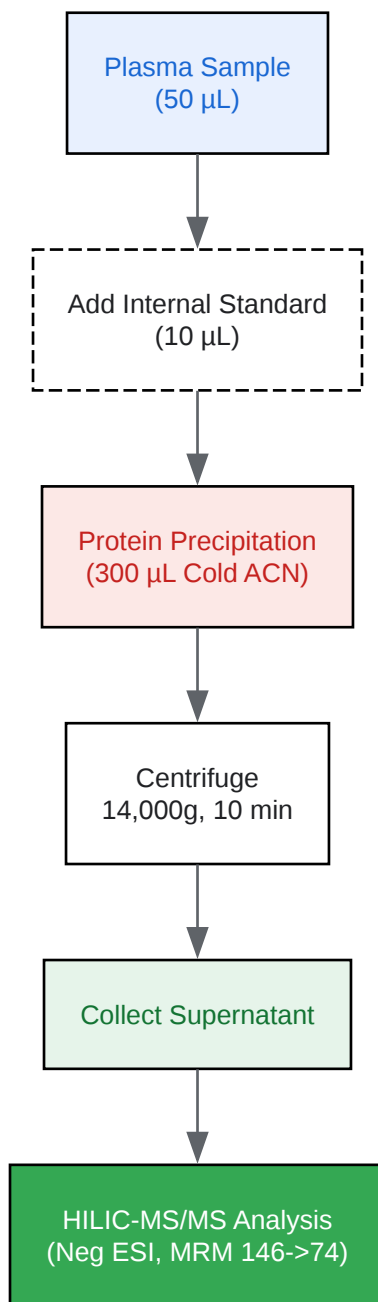
MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Type
N-MAG	146.1	74.0	-18	Quantifier
N-MAG	146.1	45.0	-25	Qualifier

| IS (N-Acetylglycine-d3) | 119.1 | 76.1 | -18 | Quantifier |

Note: The m/z 74 fragment corresponds to the deprotonated glycine moiety (NH-CH₂-COO⁻), a diagnostic ion for all N-acylglycines.

Workflow Diagram



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Figure 2: Optimized sample preparation and analytical workflow for N-MAG quantification.

Validation & Performance Metrics

To ensure E-E-A-T compliance, the method must be validated according to FDA/EMA Bioanalytical Guidelines.

Parameter	Acceptance Criteria	Typical Result
Linearity (r^2)	> 0.99	> 0.995 (1–1000 ng/mL)
LLOQ	S/N > 10	~1.0 ng/mL
Accuracy	85-115%	92-104%
Precision (CV)	< 15%	< 8%
Matrix Effect	85-115%	90% (Minimal suppression due to HILIC)
Recovery	Consistent (>70%)	>85%

Troubleshooting Guide:

- Issue: Split peaks.
 - Cause: Injection solvent is too aqueous compared to initial mobile phase.
 - Fix: Ensure the sample supernatant is at least 85% ACN.
- Issue: High background noise.
 - Cause: Contamination of mobile phase with ubiquitous organic acids.
 - Fix: Use fresh LC-MS grade solvents and clean glassware (avoid detergents).

References

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